

Personal protective equipment for handling (4-Hydroxybutyl) hydrogen succinate

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Compound of Interest

Compound Name: (4-Hydroxybutyl) hydrogen succinate

Cat. No.: B1616101

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Essential Safety and Handling Guide for (4-Hydroxybutyl) Hydrogen Succinate

Disclaimer: A specific Safety Data Sheet (SDS) for **(4-Hydroxybutyl) hydrogen succinate** (CAS No. 56149-52-1) is not readily available in the public domain. The following guidance is based on general principles of laboratory safety for handling chemicals with unknown toxicological properties. It is imperative to treat this substance as potentially hazardous and to exercise caution.

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **(4-Hydroxybutyl) hydrogen succinate**. The information is designed to provide immediate, procedural guidance for safe operations and disposal.

Chemical and Physical Properties

Limited quantitative data is available for **(4-Hydroxybutyl) hydrogen succinate**. The following table summarizes known physical properties.^[1]

Property	Value
CAS Number	56149-52-1
Molecular Formula	C ₈ H ₁₄ O ₅
Molecular Weight	190.19 g/mol
Boiling Point	373.6°C at 760 mmHg
Flash Point	150.6°C
Density	1.217 g/cm ³
Vapor Pressure	4.16E-07 mmHg at 25°C

Note: Occupational exposure limits (e.g., PEL, TLV) have not been established for this compound.

Operational Plan: Safe Handling and Storage

Due to the absence of specific hazard data, a conservative approach to handling is required. The following procedures are recommended to minimize potential exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling substances with unknown hazards.

- **Eye and Face Protection:** Wear chemical safety goggles that provide a tight seal. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
 - **Lab Coat:** A buttoned lab coat should be worn to protect street clothing.

- Additional Protection: For larger quantities or when there is a significant risk of contact, consider wearing an impervious apron and shoe covers.
- Respiratory Protection:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of any potential vapors or aerosols.
 - If engineering controls are not sufficient or during a spill, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[\[2\]](#)
- Use the smallest quantity of the chemical necessary for the experiment.
- Prepare a designated area for handling the substance.
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)

Storage Requirements

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Consult guidelines for storing chemicals with similar functional groups (carboxylic acids, alcohols) if specific incompatibility data is unavailable.

Emergency and First Aid Plan

Immediate response is critical in the event of an exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Seek immediate medical

attention.

- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[3] If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[3] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[2] Seek immediate medical attention.

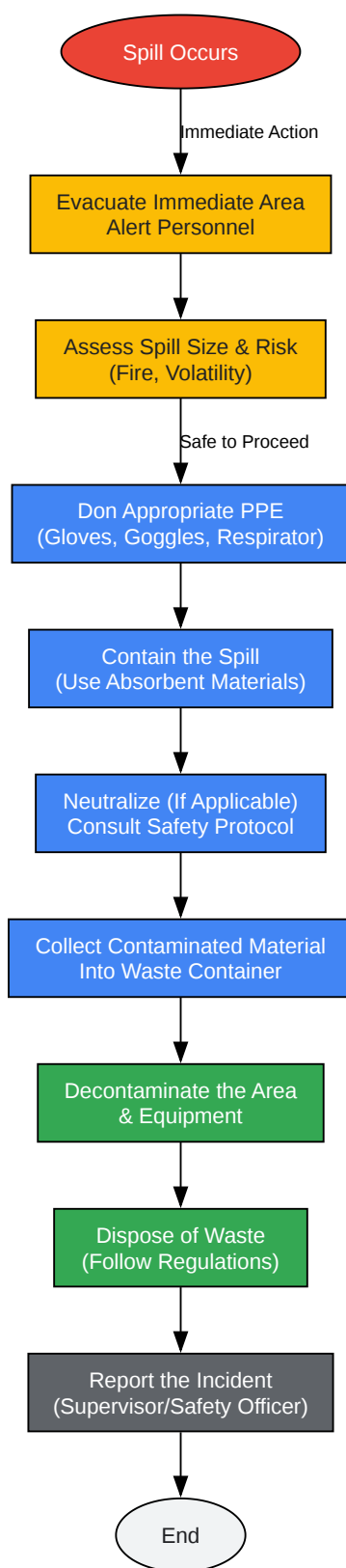
Disposal Plan

All waste materials containing **(4-Hydroxybutyl) hydrogen succinate** should be treated as hazardous waste.

- Waste Collection: Collect all waste, including contaminated disposables (e.g., gloves, paper towels), in a designated and properly labeled hazardous waste container.
- Disposal: Dispose of the chemical waste in accordance with all local, regional, and national environmental regulations. Do not dispose of it down the drain or in regular trash.

Chemical Spill Response Workflow

The following diagram outlines the logical steps for responding to a chemical spill of a substance with unknown hazards.



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Caption: Workflow for a chemical spill response.

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